

Personal protective equipment for handling GSK-5498A

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Compound of Interest

Compound Name: GSK-5498A

Cat. No.: B1139443

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Essential Safety and Handling Guide for GSK-5498A

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling and disposal of **GSK-5498A**, a selective small molecule blocker of the Calcium-Release Activated Calcium (CRAC) channel. The following procedures are designed to ensure the safety of laboratory personnel and to provide clear, step-by-step guidance for operational questions.

I. Product Information and Physical Properties

GSK-5498A is a potent research compound used in the study of inflammatory disorders. It is a white to off-white solid. Key quantitative data are summarized in the table below for easy reference.

Property	Value
Chemical Name	Benzamide, 2,6-difluoro-N-[1-[[2-fluoro-6-(trifluoromethyl)phenyl]methyl]-1H-pyrazol-3-yl]-
CAS Number	1253186-49-0
Molecular Formula	C ₁₈ H ₁₁ F ₆ N ₃ O
Molecular Weight	399.29 g/mol
Appearance	White to off-white solid
Purity	>98% (HPLC)
Solubility	10 mM in DMSO
Storage (Lyophilized)	Store at -20°C, keep desiccated. Stable for 36 months.
Storage (In Solution)	Store at -20°C and use within 1 month to prevent loss of potency. Aliquot to avoid multiple freeze/thaw cycles.

II. Personal Protective Equipment (PPE)

Given the nature of **GSK-5498A** as a potent, biologically active compound, appropriate personal protective equipment must be worn at all times during handling.

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to protect against splashes or airborne particles.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are required. Inspect gloves for any tears or punctures before use and change them frequently.
- **Body Protection:** A laboratory coat must be worn. For procedures with a higher risk of exposure, consider additional protective clothing such as an apron or coveralls.
- **Respiratory Protection:** For procedures that may generate dust or aerosols, a properly fitted respirator (e.g., N95 or higher) is recommended.

III. Handling and Experimental Protocols

Adherence to standard laboratory safety protocols is essential. The following step-by-step guidance should be followed when working with **GSK-5498A**.

A. Preparation of Stock Solutions:

- Ensure Proper Ventilation: All handling of the solid compound and preparation of solutions should be performed in a certified chemical fume hood.
- Weighing the Compound:
 - Tare a clean, dry weighing vessel on an analytical balance.
 - Carefully transfer the desired amount of **GSK-5498A** powder to the weighing vessel using a clean spatula. Avoid creating dust.
- Dissolving the Compound:
 - Add the appropriate volume of dimethyl sulfoxide (DMSO) to the vessel containing the **GSK-5498A** powder to achieve the desired concentration (e.g., 10 mM).
 - Gently swirl or vortex the solution until the solid is completely dissolved.
- Storage of Stock Solution:
 - Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
 - Store the aliquots in tightly sealed vials at -20°C for up to one month.

B. General Handling in Experiments:

- Always handle solutions containing **GSK-5498A** with care to avoid skin contact, inhalation, or ingestion.
- Use appropriate, calibrated equipment for all measurements.

- Clearly label all containers with the compound name, concentration, solvent, and date of preparation.

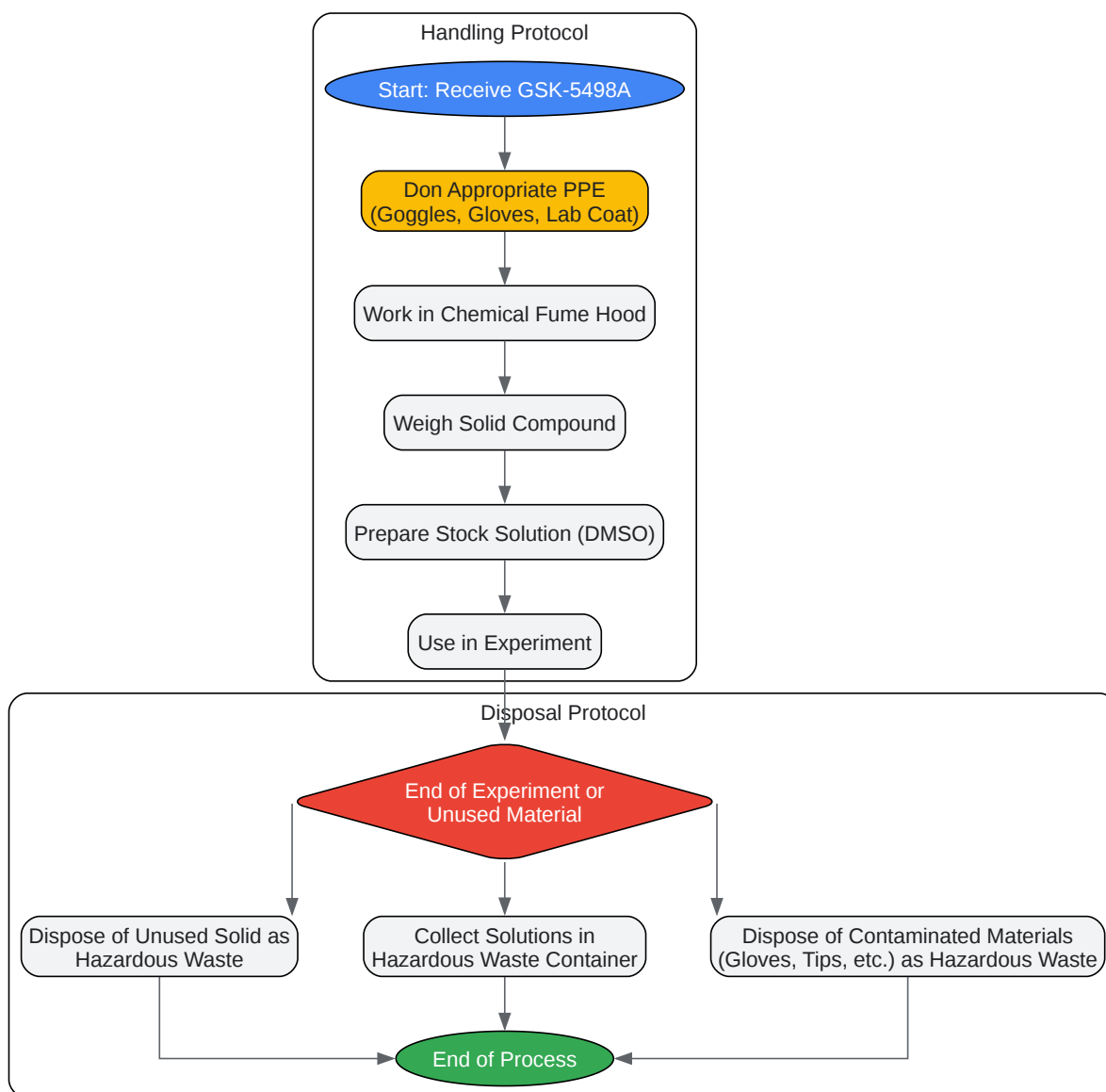
IV. Disposal Plan

Proper disposal of **GSK-5498A** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Unused Compound:** Unused or expired solid **GSK-5498A** should be disposed of as hazardous chemical waste. Consult your institution's environmental health and safety (EHS) office for specific guidelines.
- **Solutions:** Solutions containing **GSK-5498A** should be collected in a designated, labeled hazardous waste container. Do not pour solutions down the drain.
- **Contaminated Materials:** All materials that have come into contact with **GSK-5498A**, including pipette tips, gloves, and weighing paper, should be disposed of as hazardous waste. Place these items in a designated, sealed waste bag or container within the fume hood.
- **Empty Containers:** Empty containers should be triple-rinsed with an appropriate solvent (e.g., DMSO followed by ethanol), and the rinsate collected as hazardous waste. The rinsed container can then be disposed of according to institutional guidelines.

V. Logical Workflow for Handling and Disposal

The following diagram illustrates the key decision points and steps in the safe handling and disposal of **GSK-5498A**.



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